

Application Notes: NMR Spectroscopy for Structural Analysis of D-Fructose 1-phosphate

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Compound of Interest

Compound Name: *D-Fructose 1-phosphate*

Cat. No.: *B12076471*

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Introduction

D-Fructose 1-phosphate is a key metabolite in fructose metabolism, primarily generated in the liver by the enzyme fructokinase. Its structural characterization is crucial for understanding metabolic pathways and the diagnosis of related disorders, such as hereditary fructose intolerance. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful, non-destructive technique for the detailed structural analysis of **D-Fructose 1-phosphate** in solution.^[1] This document provides comprehensive application notes and protocols for researchers, scientists, and drug development professionals utilizing ^1H , ^{13}C , and ^{31}P NMR for this purpose.

In aqueous solutions, **D-Fructose 1-phosphate**, like its parent monosaccharide, exists as a complex equilibrium of multiple tautomers (cyclic anomers and a minor open-chain form).^{[2][3]} The predominant forms are the β -pyranose, β -furanose, and α -furanose anomers.^{[4][5]} This equilibrium results in complex NMR spectra, where distinct sets of signals correspond to each major tautomer present.

Quantitative NMR Data

The following tables summarize the expected NMR data for **D-Fructose 1-phosphate** in a D_2O solvent. Chemical shifts (δ) are highly sensitive to experimental conditions such as pH,

temperature, and concentration.[6]

Table 1: ^{13}C NMR Chemical Shift Data for D-Fructose 1-phosphate

The ^{13}C chemical shifts are crucial for identifying the carbon backbone and assessing the relative abundance of each anomer. The data below is based on an experimental spectrum of **D-Fructose 1-phosphate**. [7]

Carbon Atom	β -fructopyranose (ppm)	β -fructofuranose (ppm)	α -fructofuranose (ppm)
C-1	~66.1	~65.1	~65.3
C-2 (Anomeric)	~98.5	~104.2	~100.8
C-3	~69.8	~83.4	~78.0
C-4	~70.2	~77.1	~71.9
C-5	~72.4	~83.4	~83.4
C-6	~63.5	~66.6	~66.1

Data is referenced from an experimental spectrum acquired at pH 7.4 and 298 K in D_2O . [7] Note: The phosphorylation at C-1 causes a downfield shift for C-1 and C-2 signals compared to unphosphorylated fructose and introduces J(C,P) coupling.

Table 2: ^1H NMR Chemical Shift Data for D-Fructose Anomers

The ^1H NMR spectrum of **D-Fructose 1-phosphate** is complex due to signal overlap, particularly in the 3.5-4.2 ppm region.^[2] While specific literature data for **D-Fructose 1-phosphate** is sparse, the chemical shifts of the parent D-Fructose molecule provide a valuable reference. The presence of the phosphate group at the C-1 position will most significantly impact the chemical shifts and multiplicity of the H-1 and H-3 protons due to heteronuclear coupling ($J(\text{H,P})$).

Proton	β -fructopyranose (ppm)	β -fructofuranose (ppm)	α -fructofuranose (ppm)
H-1a, H-1b	~3.9-4.1 (multiplet)	~3.9-4.1 (multiplet)	~3.9-4.1 (multiplet)
H-3	~4.0-4.2	~4.11	~3.99
H-4	~3.8-3.9	~4.03	~4.01
H-5	~3.6-3.7	~3.81	~3.89
H-6a, H-6b	~3.5-3.8 (multiplet)	~3.5-3.8 (multiplet)	~3.5-3.8 (multiplet)

Note: Data adapted from published values for D-Fructose in D_2O .
^[2]^[5] For D-Fructose 1-phosphate, the H-1 protons will appear as a doublet of doublets due to geminal $^2J(\text{H,H})$ and $^2J(\text{H,P})$ coupling. The H-3 proton may also show a small $^4J(\text{H,P})$ coupling.

Table 3: ^{31}P NMR Chemical Shift Data

^{31}P NMR is used to confirm the presence and electronic environment of the phosphate group. For a phosphomonoester like **D-Fructose 1-phosphate** at neutral pH, a single resonance is expected.

Phosphorus Moiety	Expected Chemical Shift (δ) Range (ppm)
Phosphomonoester (R-O-PO_3^{2-})	+1 to +5

The precise chemical shift is pH-dependent.[8]
[9] The signal will appear as a complex multiplet in a proton-coupled spectrum due to coupling with H-1a and H-1b.

Experimental Protocols

Protocol 1: NMR Sample Preparation

This protocol outlines the steps for preparing a high-quality sample of **D-Fructose 1-phosphate** for NMR analysis.

- **Compound Weighing:** Accurately weigh 5-10 mg of **D-Fructose 1-phosphate** for ^1H NMR or 20-50 mg for ^{13}C NMR experiments.
- **Solvent Addition:** Dissolve the sample in 0.5-0.6 mL of high-purity deuterium oxide (D_2O , 99.96%).
- **Internal Standard:** Add a known concentration of an internal standard for chemical shift referencing (0 ppm for ^1H) and quantification. 4,4-dimethyl-4-silapentane-1-sulfonic acid (DSS) or 3-(trimethylsilyl)propionic-2,2,3,3- d_4 acid sodium salt (TSP) are common choices for aqueous samples.[7]
- **pH Adjustment:** The pH of the sample is critical as it affects the chemical shifts, particularly of the phosphate group.[9] Adjust the pH to a standardized value (e.g., 7.4) using small aliquots of dilute NaOD or DCl in D_2O . [7]
- **Filtration:** To ensure magnetic field homogeneity and prevent line broadening, filter the sample through a small glass wool plug packed into a Pasteur pipette directly into a clean, dry 5 mm NMR tube.

- **Transfer to NMR Tube:** Transfer the final solution to the NMR tube, ensuring a sample height of approximately 4-5 cm.
- **Capping and Labeling:** Securely cap the NMR tube and label it clearly with the sample identity.

Protocol 2: NMR Data Acquisition Parameters

These are general starting parameters for a 500 MHz (or higher) NMR spectrometer. Optimization may be required based on the specific instrument and sample concentration.

¹H NMR Spectroscopy:

- **Pulse Program:** Standard 1D pulse-acquire sequence (e.g., zg30).
- **Solvent Suppression:** Use presaturation to suppress the residual HDO signal.
- **Acquisition Time:** ~2-3 seconds.
- **Relaxation Delay (d1):** 2-5 seconds.
- **Number of Scans:** 16-64, depending on concentration.
- **Temperature:** 298 K (25 °C).[\[7\]](#)

¹³C NMR Spectroscopy:

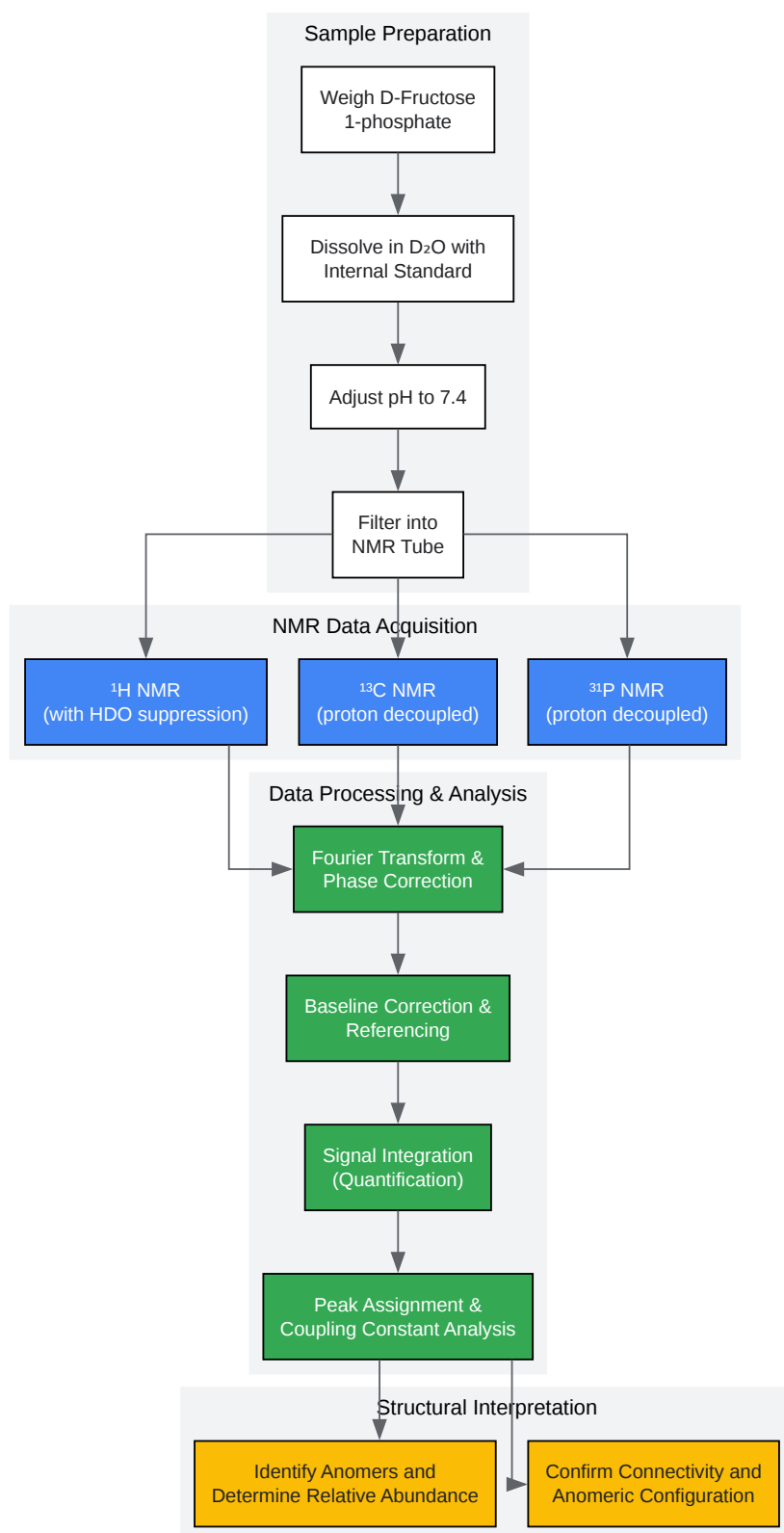
- **Pulse Program:** Standard 1D sequence with proton decoupling (e.g., zgpg30).
- **Decoupling:** Power-gated decoupling to minimize sample heating and provide NOE enhancement.
- **Acquisition Time:** ~1-2 seconds.
- **Relaxation Delay (d1):** 2-5 seconds.
- **Number of Scans:** 1024-4096, as ¹³C has low natural abundance and sensitivity.
- **Temperature:** 298 K (25 °C).[\[7\]](#)

^{31}P NMR Spectroscopy:

- Pulse Program: Standard 1D sequence with proton decoupling.
- Decoupling: Proton decoupling is typically used to simplify the spectrum to a singlet.[\[10\]](#) For observing couplings, acquire a non-decoupled spectrum.
- Acquisition Time: ~1 second.
- Relaxation Delay (d1): 5 seconds (T_1 values for phosphorus can be long).
- Number of Scans: 128-512.
- Temperature: 298 K (25 °C).

Visualizations

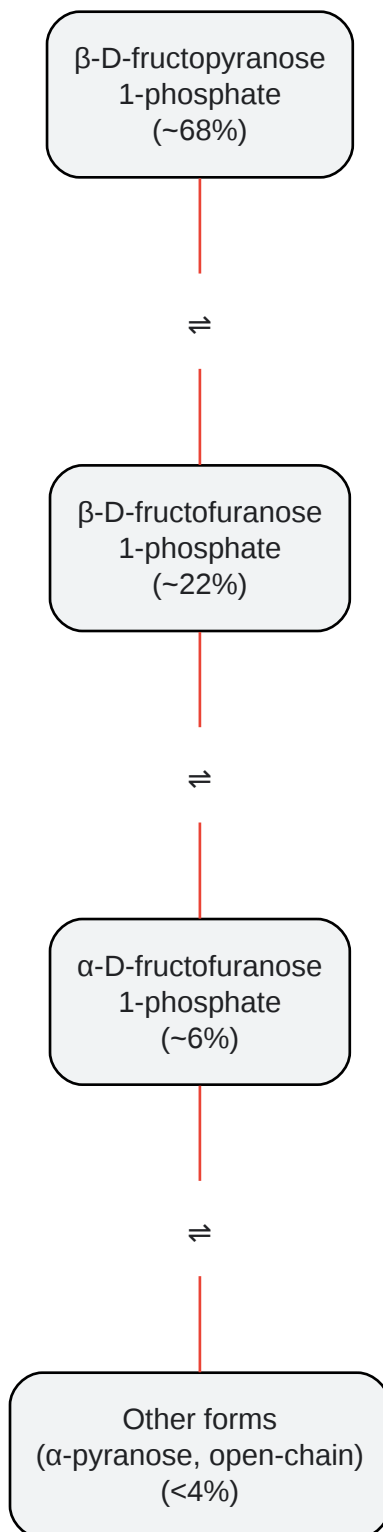
Experimental and Analytical Workflow



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Caption: Experimental workflow for NMR analysis of **D-Fructose 1-phosphate**.

Tautomeric Equilibrium in Solution



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Caption: Tautomeric equilibrium of **D-Fructose 1-phosphate** in aqueous solution.

Data Interpretation and Structural Analysis

- **Identification of Anomers:** The presence of multiple distinct signals for each carbon and non-exchangeable proton in the ^{13}C and ^1H NMR spectra confirms the existence of multiple anomers in solution. The relative integrals of well-resolved signals (e.g., anomeric C-2 carbons) can be used to determine the percentage of each tautomer.[5]
- **Anomeric Configuration:** The anomeric configuration (α or β) can be determined from coupling constants. While challenging for fructose (a ketose), analysis of long-range $J(\text{C},\text{H})$ and $J(\text{H},\text{H})$ couplings in 2D NMR experiments (like HMBC and COSY) can help elucidate the stereochemistry around the anomeric center (C-2).
- **Confirmation of Phosphorylation:** The ^{31}P NMR spectrum provides direct evidence of the phosphate group.[10] In a proton-coupled spectrum, the signal will be split by the two geminal protons on C-1 ($^2J(\text{P},\text{H}1\text{a})$ and $^2J(\text{P},\text{H}1\text{b})$) and potentially by the H-3 proton through a four-bond coupling ($^4J(\text{P},\text{H}3)$), confirming its position at C-1.

Conclusion

NMR spectroscopy is an indispensable tool for the comprehensive structural analysis of **D-Fructose 1-phosphate**. By employing a combination of ^1H , ^{13}C , and ^{31}P NMR, researchers can identify the different anomeric forms present in solution, quantify their relative populations, and confirm the position of the phosphate group. The protocols and data presented here serve as a robust guide for obtaining high-quality, reproducible results for applications in metabolic research and drug development.

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